

# Comparative Analysis of Succinate Dehydrogenase Inhibitors and Other Metabolic Modulators

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## Compound of Interest

Compound Name: *Sdh-IN-13*

Cat. No.: *B12376076*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the specificity and performance of various succinate dehydrogenase inhibitors (SDHIs) and other key metabolic inhibitors. The information is intended to assist researchers in selecting the appropriate tools for their studies in metabolic pathways and drug discovery.

Succinate dehydrogenase (SDH), also known as mitochondrial Complex II, is a critical enzyme that functions in both the Krebs cycle and the electron transport chain.<sup>[1]</sup> It catalyzes the oxidation of succinate to fumarate, coupling this reaction to the reduction of ubiquinone to ubiquinol.<sup>[1]</sup> Due to its central role in cellular metabolism, SDH is a significant target for the development of fungicides in agriculture and is also implicated in various human diseases, including hereditary cancers like pheochromocytoma and paraganglioma.<sup>[1][2]</sup>

## Quantitative Comparison of Inhibitor Potency

The following table summarizes the inhibitory potency of several well-characterized SDHIs and other metabolic inhibitors. The half-maximal inhibitory concentration (IC50) and half-maximal effective concentration (EC50) are provided for various target organisms and cell lines.

Inhibitor	Target Enzyme/Organism	IC50 (μM)	EC50 (μM)	Reference(s)
SDH Inhibitors				
Succinate dehydrogenase-IN-1	Rhizoctonia solani SDH	0.94	0.04	[3]
Sclerotinia sclerotiorum SDH	1.13	[3]		
Monilinia fructicola SDH	1.61	[3]		
Botrytis cinerea SDH	1.21	[3]		
SDH-IN-1 (compound 4i)	Sclerotinia sclerotiorum SDH	4.53	0.14 mg/L	[3]
Boscalid	Fungal SDH	-	-	[3]
Thifluzamide	Fungal SDH	-	-	[3]
Compound 3u (rosin-diamide)	Valsa mali SDH	11.7 μg/mL	0.195 μg/mL	[4]
Other Metabolic Inhibitors				
Dimethyl malonate	Succinate dehydrogenase (SDH)	-	-	[3]
Chloramphenicol succinate	Succinate dehydrogenase (SDH)	-	-	[3]

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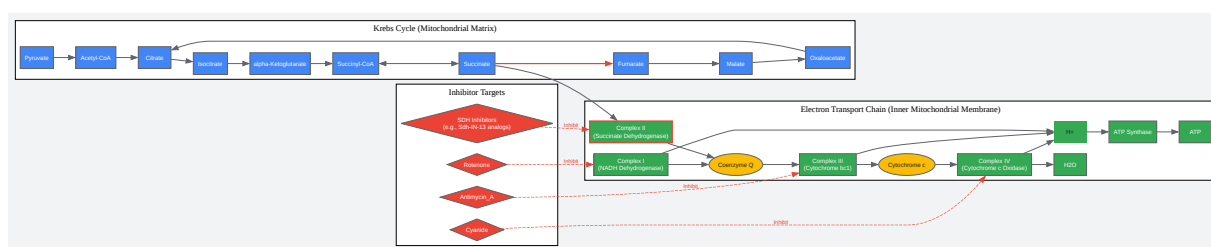
Itaconic acid	Succinate dehydrogenase (SDH)	-	-	<a href="#">[5]</a>
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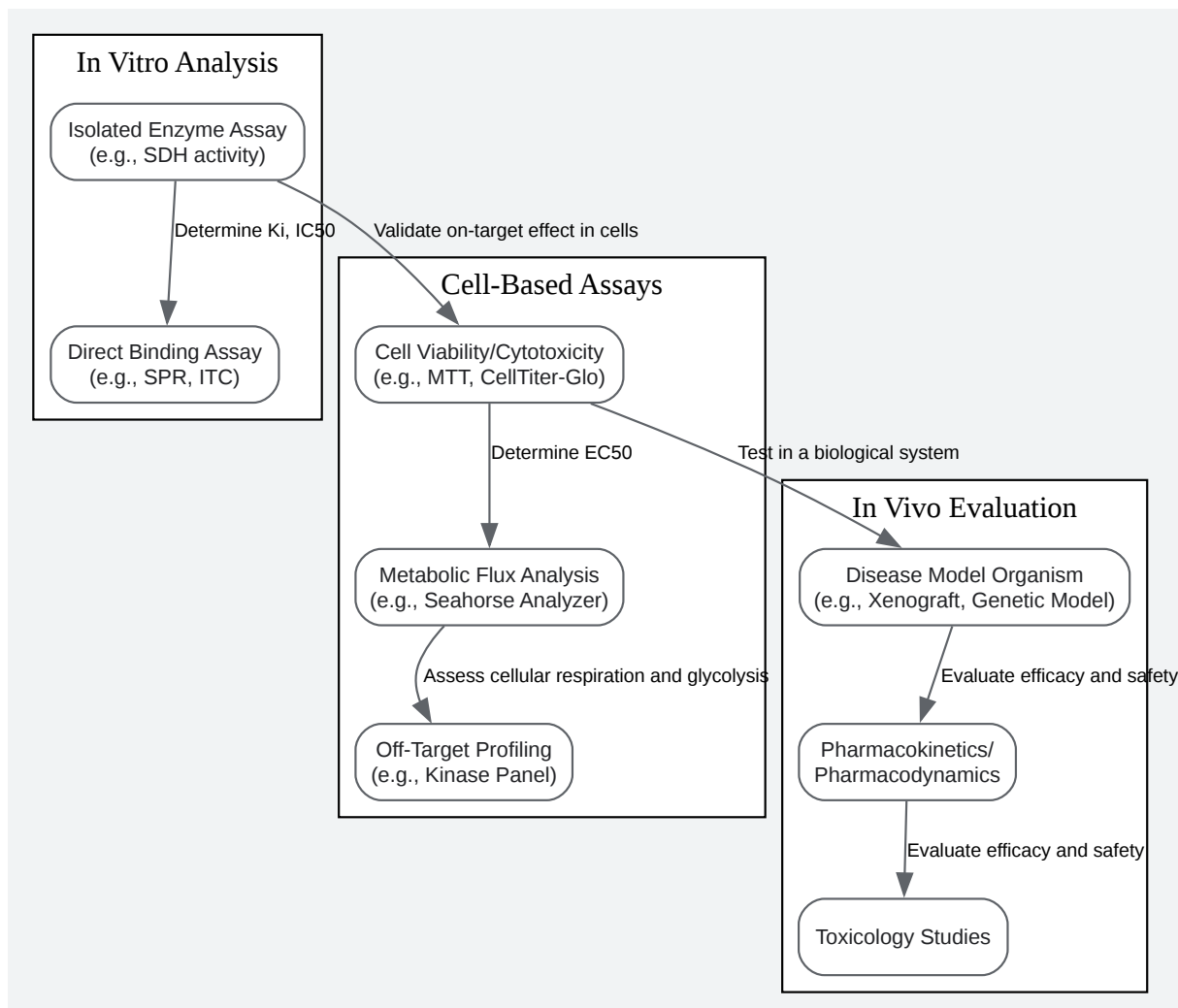
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Note: Direct comparison of IC50 and EC50 values should be made with caution due to variations in experimental conditions across different studies.

## Signaling Pathways and Experimental Workflows

To visualize the metabolic context and experimental approaches for studying these inhibitors, the following diagrams are provided.





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